

Application Notes and Protocols: Darenzepine

Dose-Response in SH-SY5Y Cells

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Compound of Interest

Compound Name: Darenzepine

Cat. No.: B10801125

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Darenzepine is a selective antagonist of the M1 muscarinic acetylcholine receptor, a G protein-coupled receptor predominantly expressed in the central nervous system. The human neuroblastoma cell line, SH-SY5Y, endogenously expresses M1 muscarinic receptors and serves as a valuable in vitro model for studying the effects of M1-targeting compounds.^{[1][2][3][4][5]} These application notes provide a framework for determining the dose-response relationship of **darenzepine** in SH-SY5Y cells, with a focus on cell viability as a primary endpoint. The provided protocols and data are illustrative and based on the effects of similar M1 antagonists in this cell line.

Data Presentation

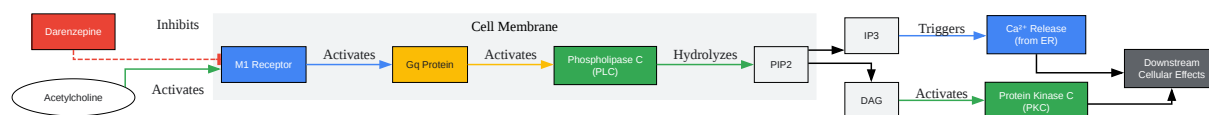
The following table represents an illustrative dose-response of SH-SY5Y cells to a selective M1 antagonist, demonstrating the expected impact on cell viability as measured by an MTT assay. This data is intended as an example for experimental design and interpretation.

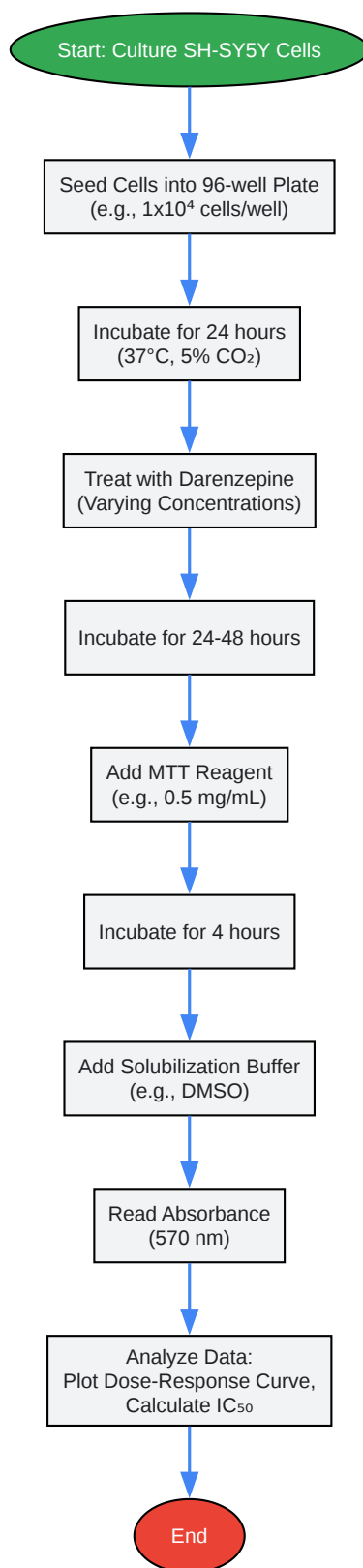
Table 1: Illustrative Dose-Response of an M1 Antagonist on SH-SY5Y Cell Viability

Darenezepine Concentration (μM)	Cell Viability (% of Control)	Standard Deviation
0 (Vehicle Control)	100	5.2
0.01	98.6	4.8
0.1	97.2	5.1
1	95.5	4.5
10	85.3	3.9
50	70.1	3.2
100	55.8	2.8

Mandatory Visualizations

Herein are the diagrams for the described signaling pathways and experimental workflows.





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References

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